

BODIPY FL Hydrazide Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Bodipy FL hydrazide hydrochloride

Cat. No.: B15555188 Get Quote

Abstract

BODIPY® FL hydrazide hydrochloride is a versatile and highly sensitive green-fluorescent dye essential for various applications in biological research, diagnostics, and drug development. Its primary utility lies in the covalent labeling of aldehydes and ketones, making it an invaluable tool for the detection and quantification of carbonylated biomolecules, particularly glycoproteins and products of oxidative stress. This technical guide provides an in-depth overview of the properties, core applications, and detailed experimental protocols for **BODIPY FL hydrazide hydrochloride**, tailored for researchers, scientists, and drug development professionals.

Introduction

The borondipyrromethene (BODIPY) family of fluorophores is renowned for its exceptional photophysical properties, including high fluorescence quantum yields, sharp emission spectra, and relative insensitivity to environmental polarity and pH.[1] BODIPY FL, specifically, emits a bright green fluorescence comparable to fluorescein (FITC) but with superior photostability.[2]

The hydrazide functional group (-NHNH₂) of **BODIPY FL hydrazide hydrochloride** enables its specific reaction with carbonyl groups (aldehydes and ketones) to form a stable hydrazone linkage.[3] This reactivity is the foundation of its main applications: the detection of oxidized proteins (protein carbonylation) as a key indicator of oxidative stress, and the labeling of the aldehyde groups present in the sugar moieties of glycoproteins and polysaccharides.[3][4]



This guide will detail the chemical properties of **BODIPY FL hydrazide hydrochloride**, present its applications with a focus on detecting oxidative stress and analyzing glycoproteins, and provide structured experimental protocols and visualizations to facilitate its effective use in the laboratory.

Physicochemical and Fluorescence Properties

BODIPY FL hydrazide hydrochloride is characterized by its excellent fluorescence performance and specific reactivity. The hydrochloride salt form generally offers improved solubility in aqueous buffers compared to the free base, which is advantageous for the preparation of stock solutions. Once dissolved, its reactivity is comparable to the free hydrazide form.

Table 1: Physicochemical and Fluorescence Data for BODIPY FL Hydrazide

Property	Value	Reference(s)
Molecular Formula	C14H18BCIF2N4O	[5]
Molecular Weight	342.58 g/mol	[5]
Appearance	Brown to orange solid	[5]
Excitation Maximum (λex)	~503 nm	[5]
Emission Maximum (λem)	~509 nm	[5]
Molar Extinction Coefficient (ϵ)	~92,000 cm ⁻¹ M ⁻¹	[5]
Fluorescence Quantum Yield (Φ)	~0.97	[5]
Solubility	Poorly soluble in water; Soluble in DMSO, DMF, Methanol	[5][6]

Core Applications and Methodologies

The reactivity of the hydrazide group with carbonyls defines the two primary applications of **BODIPY FL hydrazide hydrochloride** in biomedical research.

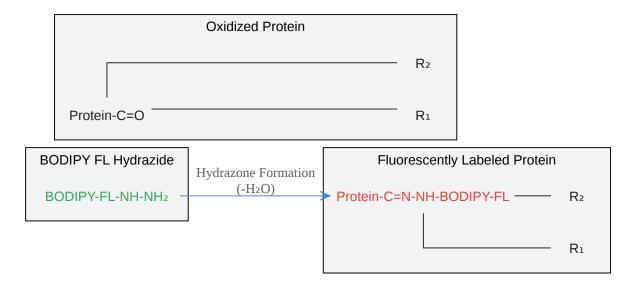


Detection of Protein Carbonylation in Oxidative Stress

Background: Oxidative stress, resulting from an imbalance between reactive oxygen species (ROS) and antioxidant defenses, leads to the damage of cellular components, including proteins. The oxidation of amino acid side chains results in the formation of carbonyl groups (aldehydes and ketones) on proteins, a process known as protein carbonylation.[4] This irreversible modification is a key biomarker of oxidative stress and is implicated in aging and various pathologies.[3][4] BODIPY FL hydrazide serves as a sensitive fluorescent probe to detect and quantify these carbonylated proteins.[3]

Reaction Mechanism:

The fundamental reaction involves the nucleophilic attack of the hydrazide on the electrophilic carbonyl carbon of an oxidized protein, forming a Schiff base, which rearranges to a stable hydrazone linkage.



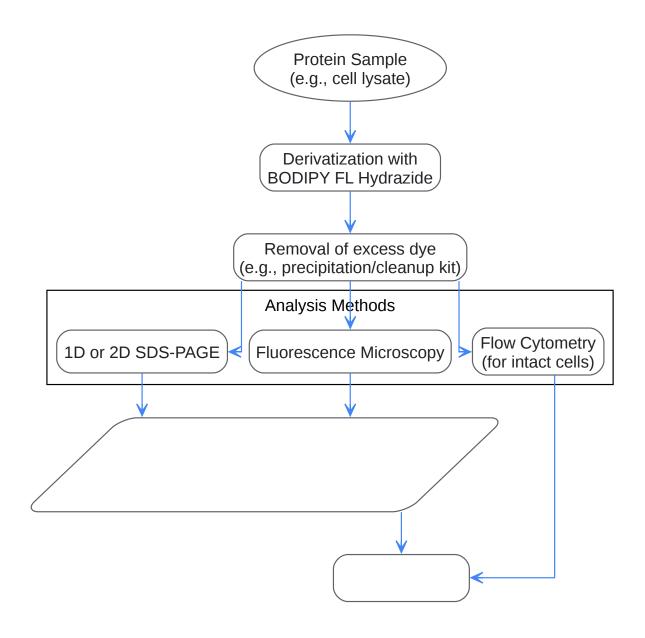
Click to download full resolution via product page

Caption: Reaction of BODIPY FL hydrazide with a protein carbonyl.



Experimental Workflow:

The detection of carbonylated proteins can be performed using various techniques, including 1D/2D gel electrophoresis, Western blotting, and flow cytometry.



Click to download full resolution via product page

Caption: Workflow for detecting carbonylated proteins.



Labeling and Analysis of Glycoproteins and Polysaccharides

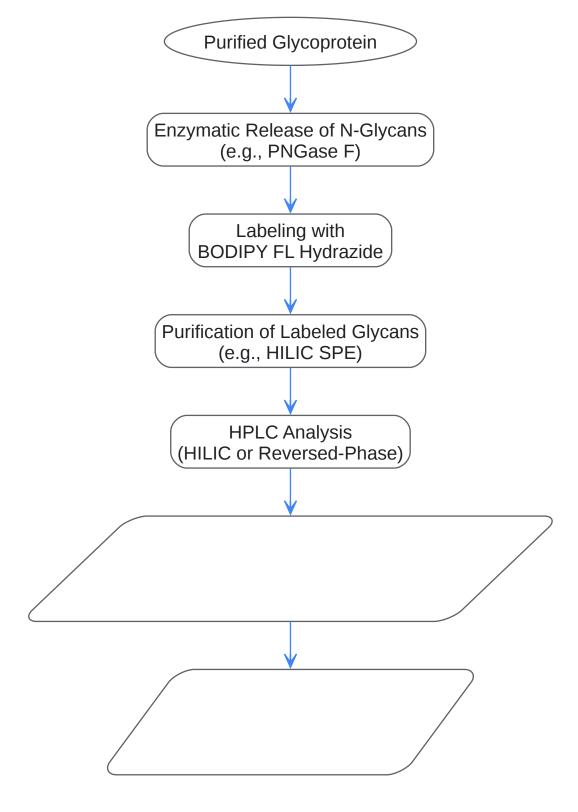
Background: Glycosylation is a critical post-translational modification that affects protein folding, stability, and function. The analysis of glycans is essential for understanding protein biology and for the quality control of biopharmaceuticals. Polysaccharides on glycoproteins can be oxidized to generate aldehyde groups, which can then be specifically labeled with BODIPY FL hydrazide.[7][8]

Reaction Principle: The vicinal diols of sugar residues are oxidized by a mild oxidizing agent, such as sodium periodate (NaIO₄), to create aldehyde groups. These newly formed aldehydes are then available for reaction with BODIPY FL hydrazide. This method allows for the specific labeling of glycoproteins on membranes or in solution for subsequent analysis.

Experimental Workflow for Glycan Analysis by HPLC:

This workflow is commonly used for profiling N-linked glycans from purified glycoproteins.





Click to download full resolution via product page

Caption: Workflow for N-glycan analysis using BODIPY FL hydrazide.



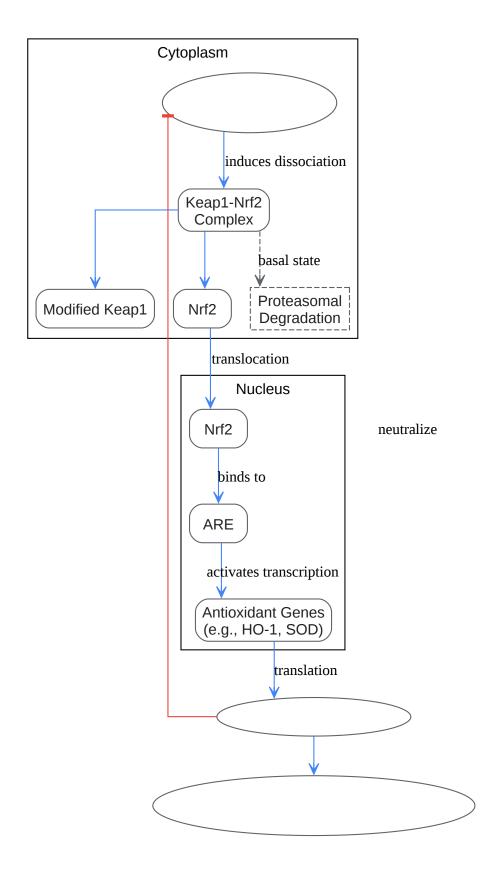
Signaling Pathway Context: The Nrf2 Pathway and Oxidative Stress

The detection of protein carbonylation by BODIPY FL hydrazide is highly relevant to the study of cellular signaling pathways that respond to oxidative stress. A key regulator of the antioxidant response is the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.

Under basal conditions, Nrf2 is kept in the cytoplasm by its inhibitor, Keap1, which facilitates its ubiquitination and subsequent proteasomal degradation. Upon exposure to oxidative stress, Keap1 is modified, releasing Nrf2. Nrf2 then translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter regions of numerous cytoprotective genes. These genes encode for antioxidant enzymes (e.g., heme oxygenase-1, SOD, catalase) and proteins involved in glutathione synthesis.

Dysregulation of the Nrf2 pathway is implicated in neurodegenerative diseases, cancer, and inflammatory disorders. Therefore, measuring protein carbonylation with BODIPY FL hydrazide can serve as a functional downstream readout to assess the efficacy of the Nrf2-mediated antioxidant response. For example, in cells with compromised Nrf2 signaling, one would expect to observe higher levels of protein carbonylation upon oxidative challenge.





Click to download full resolution via product page

Caption: The Nrf2 antioxidant response pathway.



Detailed Experimental Protocols Protocol 1: Detection of Carbonylated Proteins on a PVDF Membrane (Western Blot)

This protocol is adapted from methodologies for fluorescently labeling glycoproteins and detecting carbonylated proteins.[3][7]

- Protein Separation and Transfer:
 - Separate 10-50 μg of protein lysate per lane by 1D SDS-PAGE.
 - Transfer proteins to a PVDF membrane using standard Western blot procedures.
 - o After transfer, rinse the membrane briefly with deionized water.
- Derivatization:
 - Prepare a 10 mM stock solution of BODIPY FL hydrazide hydrochloride in DMSO.
 - Dilute the stock solution to a final concentration of 10-20 μM in 2% SDS.
 - Incubate the membrane in the BODIPY FL hydrazide solution for 1.5-2 hours at room temperature with gentle agitation, protected from light.
- Washing:
 - Wash the membrane 3 times for 5 minutes each with 20% methanol.
 - Wash the membrane 3 times for 5 minutes each with TBS-T (Tris-Buffered Saline with 0.1% Tween-20).
 - Rinse the membrane with deionized water.
- Imaging:
 - Image the wet membrane using a fluorescence imaging system equipped with a Cy2/FITC filter set (excitation ~488-505 nm, emission ~510-530 nm).



- Total Protein Staining (Optional):
 - After imaging, the membrane can be stained with a total protein stain (e.g., Coomassie Blue, Ponceau S) to normalize for protein loading.

Protocol 2: Labeling of N-Glycans for HPLC Analysis

This protocol is based on established methods for fluorescent labeling of glycans for HPLC.[9] [10]

- Glycan Release:
 - Denature 50-100 μg of purified glycoprotein in a suitable buffer.
 - Add PNGase F enzyme according to the manufacturer's instructions to release N-linked glycans. Incubate overnight at 37°C.
- Labeling Reaction:
 - Lyophilize the released glycans.
 - Prepare the labeling solution: Dissolve BODIPY FL hydrazide in a solution of DMSO and acetic acid (e.g., 3:7 v/v) to a final concentration of ~50 mM.
 - Add 10-20 μL of the labeling solution to the dried glycans.
 - Incubate at 65°C for 2-3 hours.
- Purification of Labeled Glycans:
 - Purify the labeled glycans from excess dye and other reaction components using a HILIC (Hydrophilic Interaction Liquid Chromatography) solid-phase extraction (SPE) cartridge.
 - Elute the labeled glycans according to the SPE cartridge manufacturer's protocol.
 - Dry the purified, labeled glycans in a vacuum centrifuge.
- HPLC Analysis:



- Reconstitute the sample in the HPLC mobile phase.
- Inject the sample onto an appropriate HPLC column (e.g., HILIC or C18 reversed-phase).
- Run a gradient elution program suitable for separating glycans.
- Detect the labeled glycans using an in-line fluorescence detector set to λex ~503 nm and λem ~509 nm.

Conclusion

BODIPY FL hydrazide hydrochloride is a high-performance fluorescent probe for the specific and sensitive detection of aldehydes and ketones in biological samples. Its superior photophysical properties and straightforward reactivity make it an indispensable tool for studying oxidative stress through the detection of protein carbonylation and for the detailed structural analysis of glycoproteins. The protocols and conceptual frameworks provided in this guide offer a comprehensive resource for researchers aiming to leverage the capabilities of this powerful fluorophore in their studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. azurebiosystems.com [azurebiosystems.com]
- 2. [Fluorescent labelling of glycans and HPLC analysis]:Glycoscience Protocol Online Database [jcggdb.jp]
- 3. Synthesis of New Bodipy Hydrazide Fluorescent Probes for the Detection of Carbonylated Proteins Generated by Oxidative Stress PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Analysis of oxidative stress-induced protein carbonylation using fluorescent hydrazides PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. BDP FL hydrazide (A270094) | Antibodies.com [antibodies.com]
- 6. medchemexpress.com [medchemexpress.com]



- 7. tandfonline.com [tandfonline.com]
- 8. docs.aatbio.com [docs.aatbio.com]
- 9. Fluorescent labeling of glycans and high-performance liquid chromatography (HPLC) analysis - Glycoscience Protocols (GlycoPODv2) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. Synthesis and application of BODIPY-based fluorescent labeling tag for oligosaccharide and N-linked glycan analysis by high-performance liquid chromatography with fluorescence detection PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [BODIPY FL Hydrazide Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555188#what-is-bodipy-fl-hydrazide-hydrochloride-used-for]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com